

Technical Guide on the Safe Handling of AF 555 Carboxylic Acid

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Compound of Interest

Compound Name: AF 555 carboxylic acid

Cat. No.: B12364350

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Disclaimer: This document provides a summary of publicly available technical data and general safety guidance for **AF 555 carboxylic acid**. A comprehensive, official Safety Data Sheet (SDS) was not found in the public domain. The handling and safety procedures outlined below are based on general laboratory best practices for similar fluorescent dyes and related chemical compounds. Users should always consult with their institution's safety office and refer to the specific documentation provided by the supplier before handling this chemical.

Introduction

AF 555 carboxylic acid is a fluorescent dye commonly used in biological research. It belongs to the family of rhodamine dyes and serves as a non-reactive reference standard for experiments involving AF 555 dye conjugates.^[1] Its hydrophilic nature, high fluorescence quantum yield, and photostability make it a valuable tool in various imaging and labeling applications.^{[1][2]} This guide consolidates the available technical specifications and provides recommended safety protocols for handling this compound in a research environment.

Physicochemical and Spectral Properties

The following table summarizes the key quantitative properties of **AF 555 carboxylic acid**, gathered from various suppliers.

Property	Value	Source(s)
Molecular Formula	C ₃₅ H ₄₃ K ₃ N ₂ O ₁₄ S ₄	[3]
Molecular Weight	~961.28 g/mol	[4]
Excitation Maximum (λ _{ex})	552 nm	[1][3]
Emission Maximum (λ _{em})	566 nm	[1][3]
Extinction Coefficient	152,000 L·mol ⁻¹ ·cm ⁻¹	[1][3]
Fluorescence Quantum Yield	0.14	[3]
Appearance	Dark-colored solid	N/A
Solubility	Good solubility in water and other polar solvents like DMSO and DMF.	[5][6]

Hazard Identification and Safety Precautions

While a specific GHS classification for **AF 555 carboxylic acid** is not available, related chemical structures (other carboxylic acids and fluorescent dyes) may be classified as irritants or harmful upon ingestion or inhalation.[7][8][9] Therefore, standard laboratory precautions are mandatory.

Hazard Type	General Precautionary Statements
Eye Contact	May cause eye irritation. Action: Wear safety glasses or goggles. In case of contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice if irritation persists.[8][10]
Skin Contact	May cause skin irritation or allergic reaction.[9] Action: Wear nitrile gloves and a lab coat. In case of contact, wash the affected area with plenty of soap and water.[8][10]
Inhalation	May be harmful if inhaled as a dust. Action: Handle in a well-ventilated area or a chemical fume hood to avoid dust formation and inhalation. If inhaled, move to fresh air.[10][11]
Ingestion	May be harmful if swallowed.[7][9] Action: Do not eat, drink, or smoke when using this product. If swallowed, rinse mouth with water and seek immediate medical attention.[7][10]
Long-term Exposure	The toxicological properties have not been thoroughly investigated.[7] Action: Minimize exposure and handle as a potentially hazardous substance.

Handling and Storage

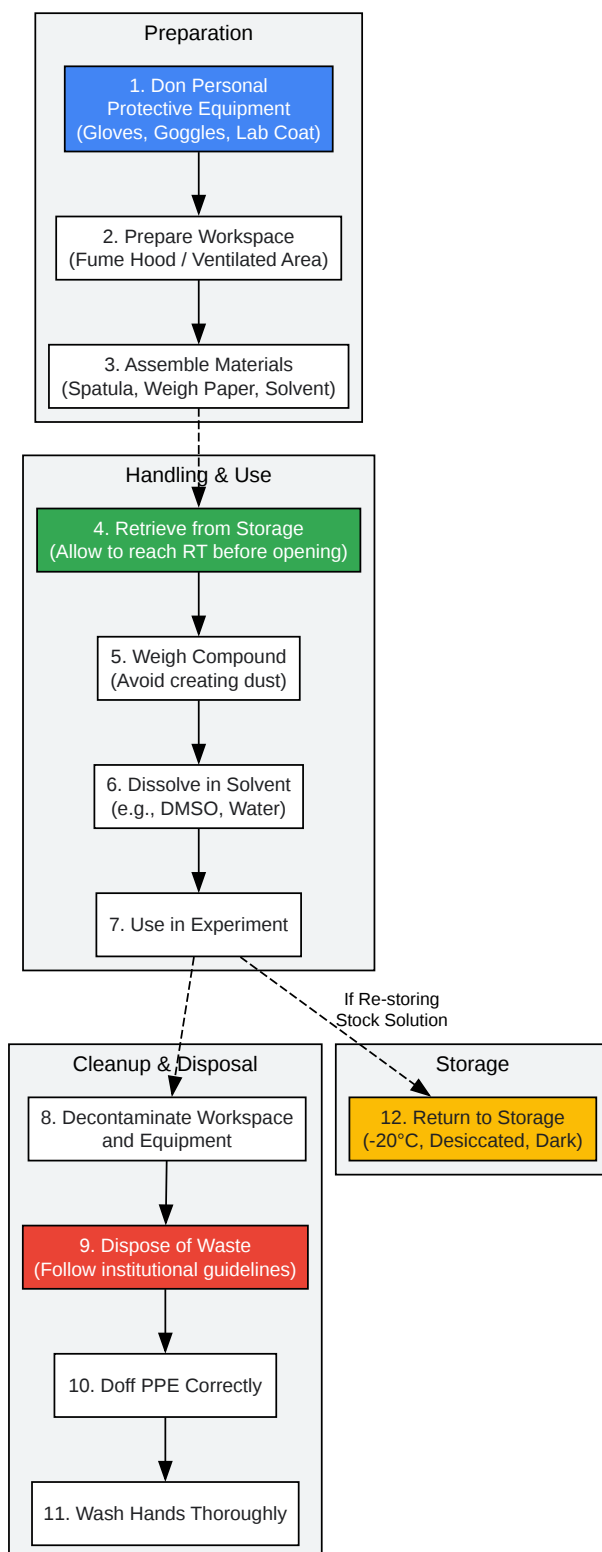
Proper storage and handling are critical to maintain the chemical's integrity and ensure user safety.

Procedure	Recommendation	Source(s)
Storage	Store at -20°C in the dark upon receipt. [1] [3] Some suppliers recommend freezer temperatures between -5°C and -30°C. [12] The product is stable for at least 24 months under these conditions. [3] Keep desiccated. [1] [3]	
Light Exposure	Avoid prolonged exposure to light to prevent photobleaching. [1] [3]	
Transportation	Can be transported at room temperature for up to three weeks. [1] [3]	
Solutions	For reconstituted solutions in DMSO, store at $\leq -15^{\circ}\text{C}$ for no more than two weeks. [13]	

Experimental Protocols and Workflows

No specific experimental protocols for the safety assessment of **AF 555 carboxylic acid** were identified. However, a general workflow for the safe handling of this and similar powdered fluorescent dyes is presented below.

General Workflow for Safe Handling of AF 555 Carboxylic Acid

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Caption: A logical workflow for the safe handling of powdered fluorescent dyes like **AF 555 carboxylic acid**.

First Aid Measures

The following are general first aid recommendations. In any case of exposure, seek medical attention and provide the attending physician with as much information as possible about the chemical.

Exposure Route	First Aid Procedure	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek medical attention if irritation develops. [10]	
Skin Contact	In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and wash before reuse. If irritation persists, seek medical attention. [10]	
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If symptoms persist, seek medical attention. [8] [10]	
Ingestion	Wash out mouth with water. Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [7] [10]	

Spill and Disposal Procedures

- Spills: For small spills of the solid material, carefully sweep up to avoid generating dust and place in a sealed container for disposal.[\[10\]](#) Ventilate the area and wash the spill site after

material pickup is complete.

- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[8][10] Do not allow the material to enter drains or waterways.

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